

# 4,5-Dichloroguaiacol material safety data sheet (MSDS) information

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## Compound of Interest

Compound Name: 4,5-Dichloroguaiacol

Cat. No.: B1606925

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## 4,5-Dichloroguaiacol: A Technical Material Safety Data Sheet

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **4,5-Dichloroguaiacol** (CAS No. 2460-49-3), a chlorinated phenol derivative.<sup>[1][2][3][4][5]</sup> The information is compiled to assist researchers, scientists, and professionals in drug development in understanding the potential hazards and implementing appropriate safety protocols.

## Chemical Identification

Identifier	Value
Chemical Name	4,5-Dichloro-2-methoxyphenol
Synonyms	4,5-Dichloroguaiacol, Guaiacol, 4,5-dichloro-
CAS Number	2460-49-3
Molecular Formula	C <sub>7</sub> H <sub>6</sub> Cl <sub>2</sub> O <sub>2</sub>
Molecular Weight	193.03 g/mol
InChI	InChI=1S/C7H6Cl2O2/c1-11-7-3-5(9)4(8)2-6(7)10/h2-3,10H,1H3
SMILES	COc1cc(Cl)c(Cl)cc1O

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **4,5-Dichloroguaiacol**.

Property	Value
Melting Point	72-73 °C
Boiling Point	146-155 °C @ 19 Torr
Flash Point	121.8±25.9 °C
Density	1.4±0.1 g/cm <sup>3</sup>
Vapor Pressure	0.00 mmHg
Refractive Index	1.571
pKa	8.58±0.23 (Predicted)
XLogP3	3.25

## Hazard Identification and GHS Classification

Based on available data, **4,5-Dichloroguaiacol** is classified with the following hazards. It is crucial to handle this compound with appropriate caution.

Hazard Class	Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure	Category 3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, short-term (Acute)	Category 1	H400: Very toxic to aquatic life

GHS Pictograms:





Signal Word: Warning

## Experimental Protocols

Detailed experimental protocols for the toxicological and physical property testing of **4,5-Dichloroguaiacol** are not publicly available within standard Material Safety Data Sheets. The presented data is typically derived from standardized testing methods (e.g., OECD guidelines) conducted by chemical manufacturers and regulatory bodies. For specific experimental

methodologies, direct inquiry to the supplier or reference to specialized toxicological literature is recommended.

## Safety and Handling

### Exposure Controls and Personal Protection

- Engineering Controls: Use only outdoors or in a well-ventilated area. Ensure eyewash stations and safety showers are close to the workstation location.
- Eye/Face Protection: Wear tightly fitting safety goggles.
- Skin Protection: Wear protective gloves and clothing.
- Respiratory Protection: Avoid breathing dust, fume, gas, mist, vapors, or spray.

### Handling and Storage

- Handling: Wash hands thoroughly after handling. Avoid contact with skin and eyes.
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up. Recommended storage temperature is -18°C. For long-term storage as a powder, -20°C for up to 3 years is suggested.

### First-Aid Measures

- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical help. Take off contaminated clothing and wash it before reuse.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.
- If Swallowed: Rinse mouth.

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.

- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.

## Accidental Release Measures

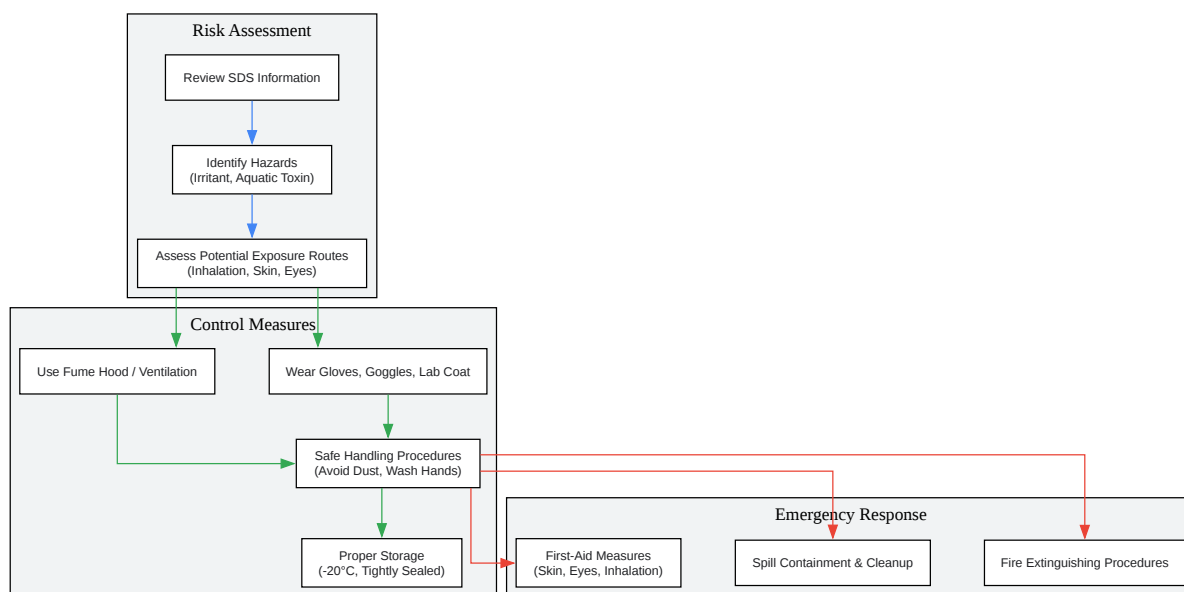
- Personal Precautions: Use personal protective equipment. Avoid dust formation.
- Environmental Precautions: Avoid release to the environment. Collect spillage.
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal.

## Toxicological Information

While a comprehensive toxicological profile is not readily available in the provided search results, the GHS classification indicates potential for skin, eye, and respiratory irritation. The high toxicity to aquatic life suggests that environmental release should be strictly avoided. One source indicates a bioconcentration factor of 107.15 and a biological half-life of 0.71 days.

## Logical Relationships in Safety Handling

The following diagram illustrates the logical workflow for safely handling **4,5-Dichloroguaiacol**, from risk assessment to emergency response.



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Caption: Workflow for Safe Handling of **4,5-Dichloroguaiacol**.

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## References

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